Compound of Interest	
Compound Name:	(1S,2S)-trans-N-Boc-2-aminocyclopentanol
CAS No.:	145106-43-0
Cat. No.:	B114815

For Researchers, Scientists, and Drug Development Professionals

Introduction

The protection of amine functionalities is a critical strategic consideration in multi-step organic synthesis, particularly within the realms of medicinal ch

The reaction involves the treatment of trans-2-aminocyclopentanol with di-tert-butyl dicarbonate (Boc_2O), often in the presence of a base, to yield the

Reaction Scheme and Mechanism

The Boc protection of an amine with di-tert-butyl dicarbonate proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on th

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Caption: General experimental workflow for the Boc protection of trans-2-aminocyclopentanol.

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Conclusion

The Boc protection of trans-2-aminocyclopentanol is a fundamental transformation for the utilization of this

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